

# An In-Depth Technical Guide to the Cobalt-Hafnium Phase Diagram

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## Compound of Interest

Compound Name: Cobalt;hafnium

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This technical guide provides a comprehensive analysis of the Cobalt-Hafnium (Co-Hf) binary phase diagram, synthesizing crystallographic data, invariant reactions, and experimental methodologies. The information presented is crucial for materials design, high-temperature applications, and understanding the fundamental interactions between cobalt and hafnium.

## Introduction to the Co-Hf System

The Co-Hf system is characterized by several intermetallic compounds and complex phase equilibria.<sup>[1]</sup> Early investigations identified the existence of three primary intermetallic compounds:  $\text{Hf}_2\text{Co}$ ,  $\text{HfCo}$ , and the Laves phase  $\text{HfCo}_2$ .<sup>[1]</sup> Subsequent research confirmed these phases and introduced an additional compound,  $\text{HfCo}_4$ .<sup>[1]</sup> A thermodynamic assessment of the Co-Hf system has been conducted using the CALPHAD (Calculation of Phase Diagrams) method, which combines experimental data with thermodynamic models to produce a self-consistent description of the phase diagram.

## Intermetallic Compounds and Crystal Structures

The Co-Hf system features several stable intermetallic compounds, each with a distinct crystal structure. The crystallographic data for these phases are summarized in the table below.

Phase	Composition (at.% Co)	Pearson Symbol	Space Group	Prototype
( $\alpha$ Co)	> 98.5	hP2	P63/mmc	Mg
( $\beta$ Co)	> 98.5	cF4	Fm-3m	Cu
Co <sub>23</sub> Hf <sub>6</sub>	~79.3	cF116	Fm-3m	Th <sub>6</sub> Mn <sub>23</sub>
Co <sub>11</sub> Hf <sub>2</sub>	~84.6	cF24	Fd-3m	Cu <sub>2</sub> Mg
Co <sub>7</sub> Hf <sub>2</sub>	~77.8			
Co <sub>2</sub> Hf	~66.7	cP2	Pm-3m	CsCl
CoHf	50	cl12	Im-3m	W
CoHf <sub>2</sub>	33.3	cl2	Im-3m	W
( $\beta$ Hf)	< 10.5	hP2	P63/mmc	Mg
( $\alpha$ Hf)	< 1.5			

Data compiled from various sources. Note that crystallographic data for Co<sub>11</sub>Hf<sub>2</sub> and Co<sub>7</sub>Hf<sub>2</sub> are less consistently reported in the literature.

The HfCo<sub>2</sub> Laves phase is of particular interest due to its mechanical properties.<sup>[2]</sup> Studies have shown that the Debye temperature of HfCo<sub>2</sub> increases with cobalt content, indicating greater vibration frequencies of the atoms.<sup>[2]</sup>

## Invariant Reactions and Phase Equilibria

The Co-Hf phase diagram is defined by a series of invariant reactions, where multiple phases are in equilibrium. These reactions dictate the solidification behavior and microstructure of Co-Hf alloys.

Reaction	Temperature (°C)	Composition (at.% Hf)	Reaction Type
$L \leftrightarrow (\beta\text{Co}) + \text{Co}_{11}\text{Hf}_2$	1244	9.44	Eutectic
$L + \text{Co}_{23}\text{Hf}_6 \leftrightarrow \text{Co}_{11}\text{Hf}_2$	1273	11.61	Peritectic
$L + \text{Co}_2\text{Hf} \leftrightarrow \text{Co}_{23}\text{Hf}_6$	1326.6	14.54	Peritectic
$L \leftrightarrow \text{Co}_2\text{Hf} + \text{CoHf}$	1565.7	41.53	Eutectic
$L + \text{CoHf} \leftrightarrow \text{CoHf}_2$	1306.8	67.95	Peritectic
$L \leftrightarrow \text{CoHf}_2 + (\beta\text{Hf})$	1277.9	71.91	Eutectic
$(\beta\text{Hf}) \leftrightarrow (\alpha\text{Hf}) + \text{CoHf}_2$	1203.5	88.62	Eutectoid
$\text{Co}_{11}\text{Hf}_2 \leftrightarrow \text{Co}_{23}\text{Hf}_6 + (\beta\text{Co})$	650	20.69	Peritectoid
$(\beta\text{Co}) \leftrightarrow (\alpha\text{Co}) + \text{Co}_{23}\text{Hf}_6$	421.8	20.69	Eutectoid

Table data sourced from CompuTherm LLC.[3]

The solubility of hafnium in  $\alpha$ -Co is approximately 0.8 at.% at 1100°C and 1.4 at.% at 1250°C. [1] The solubility of cobalt in  $\alpha$ -hafnium is low, not exceeding 0.5 at.% at 1100°C.[1]

## Experimental Determination of the Phase Diagram

The determination of the Co-Hf phase diagram has been accomplished through a combination of experimental techniques, as outlined below.

### 4.1. Sample Preparation and Alloy Synthesis

High-purity hafnium (99.8%) and cobalt (99.2%) are used as starting materials.[1] Alloys are typically prepared by arc-melting the constituent elements in an inert atmosphere (e.g., argon) to prevent oxidation. The samples are then homogenized by annealing at elevated temperatures for extended periods.

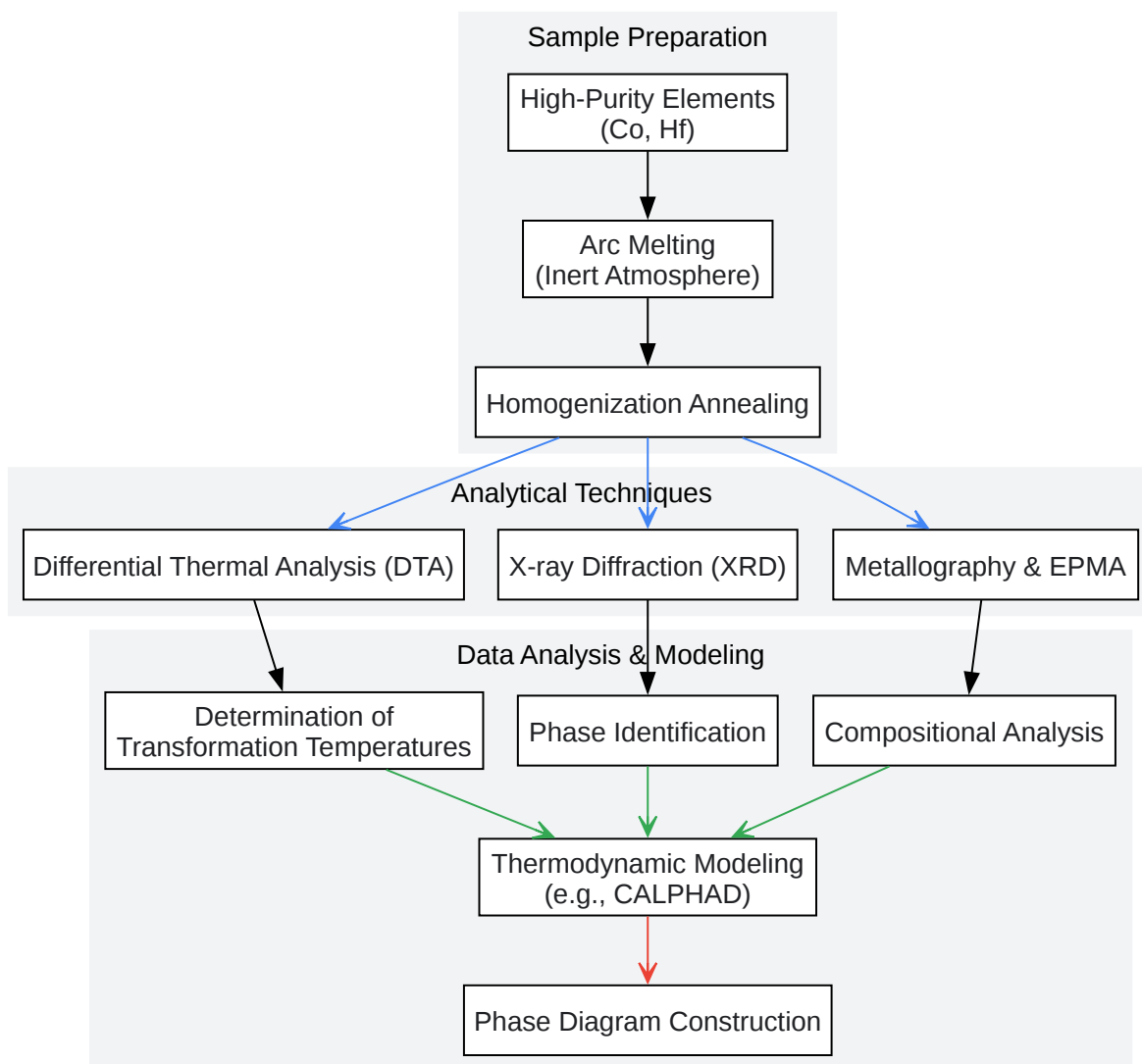
## 4.2. Experimental Techniques

A variety of analytical methods are employed to characterize the phases and determine the transformation temperatures:

- Differential Thermal Analysis (DTA): Used to identify the temperatures of phase transitions (e.g., melting, eutectic, and peritectic reactions) by detecting the heat absorbed or released during heating and cooling.[\[1\]](#)
- X-ray Diffraction (XRD): Employed to identify the crystal structures of the different phases present in the alloys at various compositions and temperatures.[\[1\]](#)[\[2\]](#)
- Metallography: Involves polishing and etching the surface of the alloy samples to reveal their microstructure under an optical or scanning electron microscope.[\[1\]](#)
- Electron Probe Microanalysis (EPMA): Used to determine the chemical composition of the individual phases within the microstructure.[\[2\]](#)
- Dilatometric Studies: Measure the change in length of a sample as a function of temperature to detect phase transformations.[\[1\]](#)

The following diagram illustrates a typical experimental workflow for the determination of a binary phase diagram.

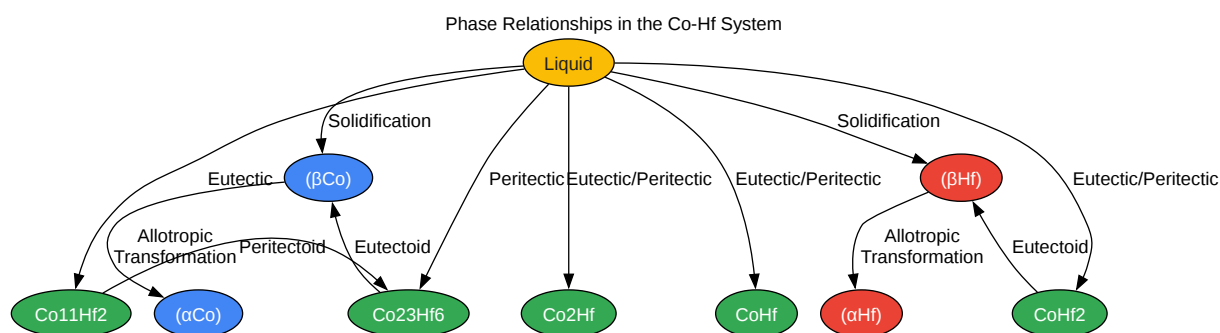
## Experimental Workflow for Phase Diagram Determination

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A typical experimental workflow for determining a binary phase diagram.

## Logical Relationships in the Co-Hf System

The relationships between the different phases in the Co-Hf system can be visualized as a network of transformations and equilibria. The following diagram illustrates these connections.



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A diagram illustrating the phase transformations in the Co-Hf system.

## Conclusion

The Cobalt-Hafnium phase diagram is a critical tool for materials scientists and engineers working with cobalt-based superalloys and other high-performance materials. A thorough understanding of the phase equilibria, intermetallic compounds, and transformation kinetics is essential for predicting material properties and designing new alloys with enhanced performance characteristics. Further research, particularly in the thermodynamic modeling and experimental validation of the less-characterized intermetallic phases, will continue to refine our understanding of this complex and important binary system.

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